

Safety and Handling Precautions for 5-Amino-2-methoxypyridine: A Technical Guide

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Compound of Interest

Compound Name: 5-Amino-2-methoxypyridine

Cat. No.: B105479

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **5-Amino-2-methoxypyridine** (CAS No. 6628-77-9), a key reagent in various life science research and drug development applications. Adherence to these guidelines is crucial to ensure a safe laboratory environment and the integrity of experimental outcomes.

Hazard Identification and Classification

5-Amino-2-methoxypyridine is classified as a hazardous substance.^{[1][2][3]} It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4][5][6]}

GHS Hazard Statements:

- H302: Harmful if swallowed^{[2][3][4][5][6]}
- H315: Causes skin irritation^{[2][3][4][5][6]}
- H319: Causes serious eye irritation^{[2][3][4][5][6]}
- H335: May cause respiratory irritation^{[2][3][4][5][6]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Amino-2-methoxypyridine** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O	[3] [4] [5] [7] [8]
Molecular Weight	124.14 g/mol	[3] [4] [5] [7] [8]
Appearance	Yellow clear liquid	[4]
Melting Point	29 - 31 °C	[4] [5] [7]
Boiling Point	85 - 90 °C at 1 hPa	[4] [5] [7]
Flash Point	113 °C (closed cup)	[4] [5] [7]
Storage Temperature	2 - 8 °C	[4] [5] [7]

Toxicological Data

The primary toxicological concern is acute oral toxicity. The available data is summarized below.

Test	Species	Route	Value	Source
LD50	Mouse	Oral	1,250 mg/kg	[4]

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **5-Amino-2-methoxypyridine**. The following PPE is mandatory:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat or other protective clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: If a risk assessment indicates that air-purifying respirators are necessary, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. For sole protection, a full-face supplied air respirator is required. All respiratory equipment must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[\[4\]](#)

Handling and Storage

Handling:

- Ensure adequate ventilation in the handling area.[\[2\]](#)[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)
- Avoid inhaling vapor or mist.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[4\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[4\]](#)
- The recommended storage temperature is between 2 - 8 °C.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Store locked up.[\[2\]](#)[\[4\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE) as outlined in section 4.1. Ensure adequate ventilation.[2][4]
- Environmental Precautions: Prevent the product from entering drains.[2][4]
- Containment and Cleaning: Soak up the spill with an inert absorbent material (e.g., sand, silica gel). Collect the material in a suitable, closed container for disposal as hazardous waste.[4]

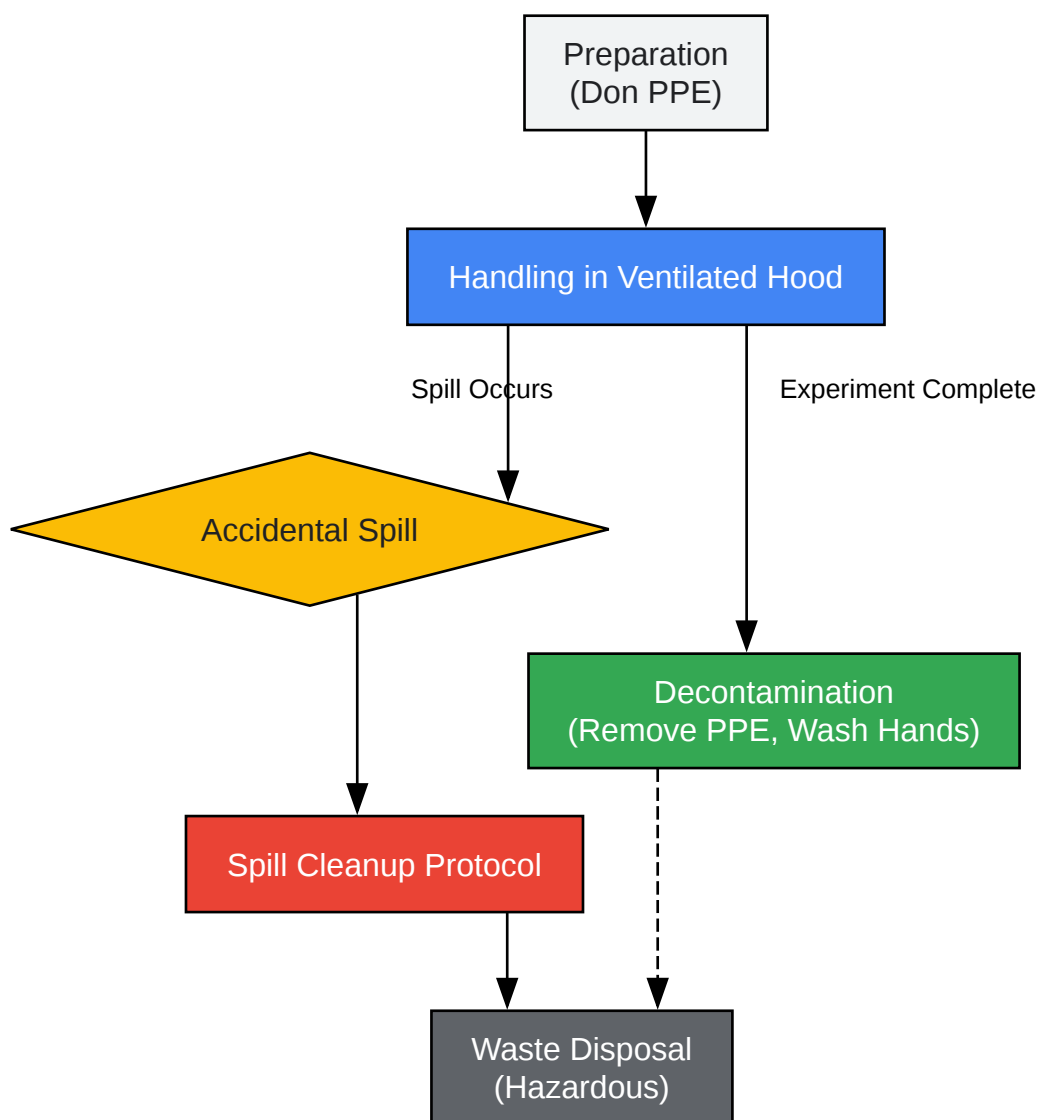
First Aid Measures

In all cases of exposure, consult a physician and show them the safety data sheet.[4][6]

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration.[1][2][4][6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[1][4][6]
- Eye Contact: Rinse the eyes thoroughly with plenty of water for at least 15 minutes.[1][4][6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water.[1][4][6]

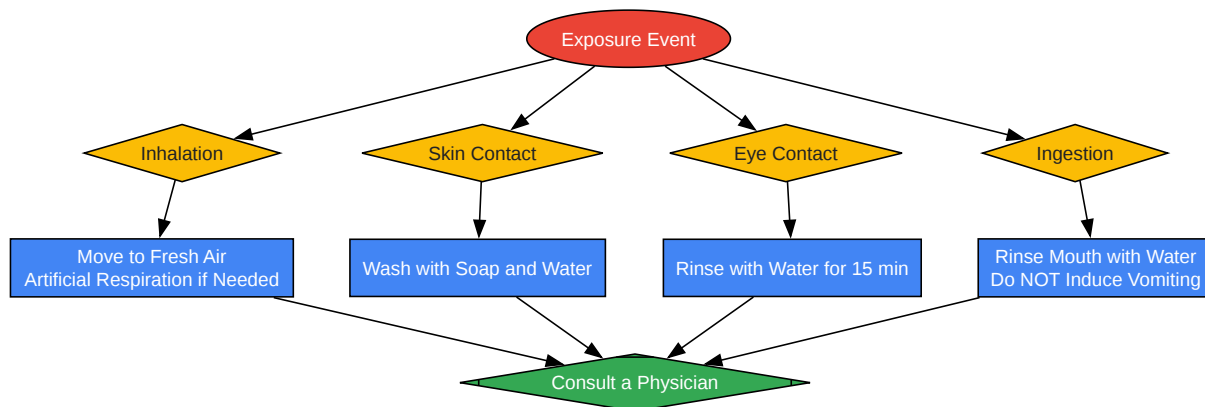
Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **5-Amino-2-methoxypyridine**.



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Caption: Safe handling workflow for **5-Amino-2-methoxypyridine**.



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Caption: First aid decision tree for **5-Amino-2-methoxypyridine** exposure.

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- To cite this document: BenchChem. [Safety and Handling Precautions for 5-Amino-2-methoxypyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105479#safety-and-handling-precautions-for-5-amino-2-methoxypyridine]

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